3-(3-Methyl-4-nitrophenoxy)piperidine SMILES and InChIKey strings

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Compound of Interest	
Compound Name:	*3-(3-Methyl-4-nitrophenoxy)piperidine*
CAS No.:	*1303724-18-6*
Cat. No.:	*B1453761*

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Executive Summary

This technical guide characterizes **3-(3-Methyl-4-nitrophenoxy)piperidine**, a critical intermediate scaffold often utilized in the synthesis of kinase inhibitors and G-protein coupled receptor (GPCR) ligands.

The molecule represents a "privileged structure" in medicinal chemistry, combining a basic amine (piperidine) capable of forming key ionic interactions within binding pockets, and an electron-deficient aromatic system (nitro-arene) that serves as a precursor for aniline-based pharmacophores. This guide details its chemical identity, a validated synthetic route via Nucleophilic Aromatic Substitution (

), and essential quality control parameters.

Chemical Identity & Properties

The following data characterizes the free base form of the molecule. For storage and stability, this compound is frequently handled as a hydrochloride or trifluoroacetate salt.[1]

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Property	Specification
IUPAC Name	3-(3-Methyl-4-nitrophenoxy)piperidine
Molecular Formula	
Molecular Weight	236.27 g/mol
Canonical SMILES	CC1=C(C=CC(=C1)OC2CNCCC2)[O-]
Isomeric SMILES	CC1=C(C=CC(=C1)OC[C@@H]2CNCCC2)[O-] (if (S)-enantiomer)
Stereochemistry	Contains one chiral center at Piperidine-C3.[2][3][4] Usually synthesized as a racemate unless chiral starting materials are used.[1]
pKa (Calculated)	~9.2 (Piperidine NH), ~ -1.5 (Nitro group, non-ionizable)
LogP (Predicted)	1.8 – 2.1

Structural Analysis & Pharmacophore Relevance

The utility of **3-(3-Methyl-4-nitrophenoxy)piperidine** lies in its dual-functionality.

- The Piperidine "Warhead": The secondary amine at position 1 acts as a versatile handle for derivatization (e.g., reductive amination, acylation) or as a solubilizing group that forms salt bridges with aspartate/glutamate residues in protein active sites.[1]
- The Nitro-Aryl Core: The 3-methyl-4-nitrophenoxy moiety is a "masked" aniline. Post-synthesis reduction of the nitro group yields a 3-methyl-4-amino-phenoxy motif, a common structural feature in Type II kinase inhibitors (e.g., similar to the hinge-binding region of certain VEGFR inhibitors).

Figure 1: Pharmacophore Logic Flow

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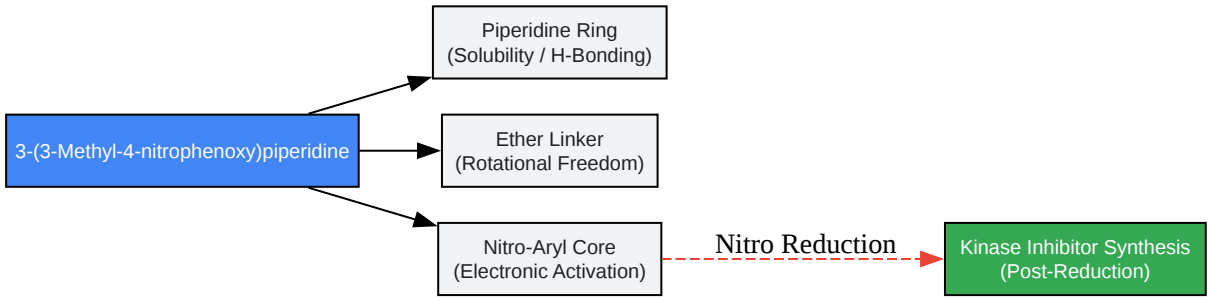

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Caption: Structural decomposition of the target molecule highlighting its modular utility in drug design.

Validated Synthetic Protocol

While a Mitsunobu reaction between 3-methyl-4-nitrophenol and 3-hydroxypiperidine is possible, it is often plagued by purification difficulties regarding the phosphine oxide by-products.

Recommended Route: Nucleophilic Aromatic Substitution (

).[1][5] This route is superior due to the strong electron-withdrawing nature of the nitro group, which activates the ring for nucleophilic attack, specifically when a leaving group (Fluorine) is para to the nitro group.[1][6]

Reaction Scheme

- Starting Materials:tert-butyl 3-hydroxypiperidine-1-carboxylate (Nucleophile) + 5-Fluoro-2-nitrotoluene (Electrophile).
- Reagents: Sodium Hydride (NaH) or Potassium tert-butoxide (

).[1]
- Solvent: DMF or THF (Anhydrous).[1][6]

Step-by-Step Methodology

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Step 1:

Coupling

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Deprotonation: Dissolve tert-butyl 3-hydroxypiperidine-1-carboxylate (1.0 equiv, 10 mmol) in anhydrous DMF (30 mL). Cool to 0°C.[1]
- Activation: Carefully add NaH (60% dispersion in oil, 1.2 equiv) portion-wise. Evolution of gas will be observed.[1] Stir at 0°C for 30 minutes to ensure complete formation of the alkoxide.
- Addition: Add 5-Fluoro-2-nitrotoluene (1.1 equiv) dropwise as a solution in DMF (5 mL).
  - Note: The methyl group is meta to the fluorine and ortho to the nitro group in the starting material (4-fluoro-2-methyl-1-nitrobenzene). This ensures the final product has the methyl at position 3 relative to the ether.[1]
- Reaction: Allow the mixture to warm to room temperature. If reaction is sluggish (monitored by TLC/LCMS), heat to 60°C for 4 hours. The solution typically turns deep yellow/orange.[1]
- Workup: Quench with ice water. Extract with EtOAc (3x).[1] Wash organics with (5% aq) to remove DMF, then brine.[1] Dry over and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc).

Step 2: N-Boc Deprotection

- Dissolution: Dissolve the intermediate from Step 1 in DCM (10 volumes).
- Acidolysis: Add Trifluoroacetic acid (TFA) (DCM:TFA 4:1 ratio). Stir at room temperature for 2 hours.

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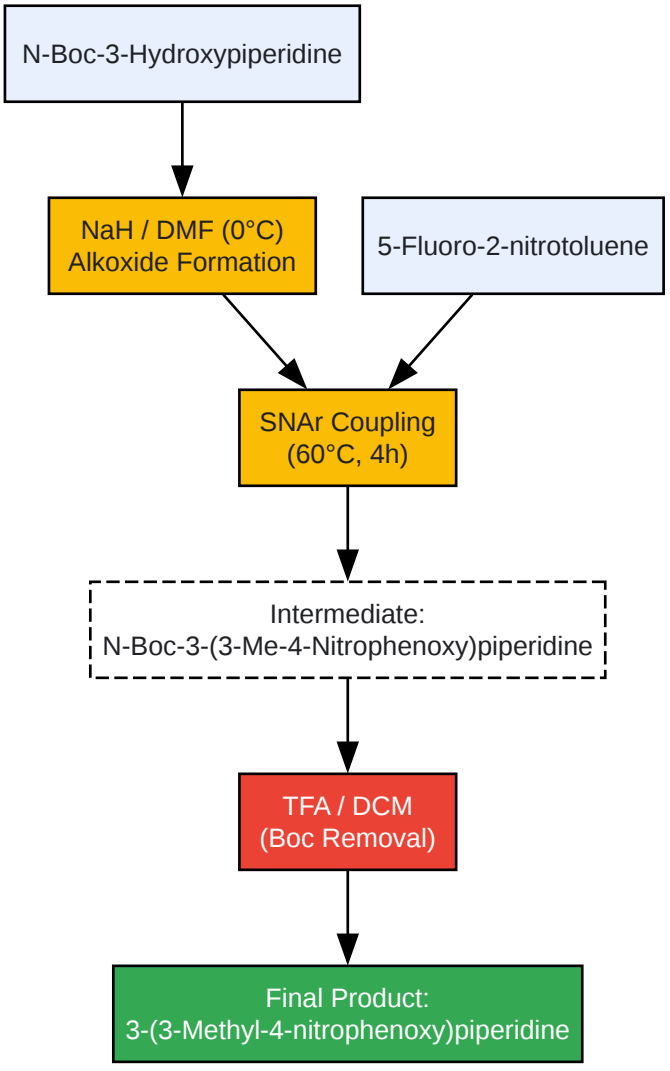
- Isolation: Concentrate in vacuo. Basify with saturated

  or 1N NaOH to pH > 10.[1] Extract with DCM/IPA (3:1) to recover the free amine.[1]

Figure 2: Synthetic Workflow Diagram



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Caption: Step-wise synthetic pathway utilizing SNAr chemistry followed by acid-mediated deprotection.

Analytical Validation (Quality Control)

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

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NMR (400 MHz,) - Key Signals

- Aromatic Region: Look for the specific splitting pattern of the 1,2,4-substituted benzene ring.[1]
  - ~8.0 ppm (d, 1H): Proton ortho to the nitro group (deshielded).[1]
  - ~6.8 ppm (m, 2H): Protons ortho to the ether linkage.[1]
- Ether Methine:

  ~4.3-4.5 ppm (m, 1H): The single proton at the piperidine C3 position attached to the oxygen.[1]
- Methyl Group:

  ~2.6 ppm (s, 3H): Distinct singlet for the aryl-methyl group.[1]
- Piperidine Ring: Multiplets ranging from 1.5 to 3.2 ppm corresponding to the

  protons.[1]

LC-MS (ESI+)

- Expected Mass:

  [1]
- Fragmentation: In higher energy collisions, loss of the nitro group (

  Da) or cleavage of the ether linker may be observed.[1]

Safety & Handling

- Nitro Aromatics: Compounds containing nitro-aryl groups can be energetic.[1] While this specific molecule is stable, intermediates (especially during scale-up) should be treated with care to avoid thermal runaway.[1]
- TFA Handling: Trifluoroacetic acid is corrosive and volatile.[1] All deprotection steps must be performed in a functioning fume hood.[1]

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- Storage: Store the free base under inert atmosphere (Argon/Nitrogen) at -20°C to prevent oxidation of the secondary amine.

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